

Physicochemical characteristics of Ethyl 5-amino-1H-indole-2-carboxylate

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Compound of Interest

Compound Name: Ethyl 5-amino-1H-indole-2-carboxylate

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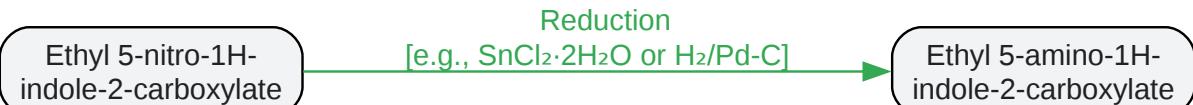
An In-Depth Technical Guide to the Physicochemical Characteristics of **Ethyl 5-amino-1H-indole-2-carboxylate**

Introduction

Ethyl 5-amino-1H-indole-2-carboxylate is a heterocyclic compound of significant interest within the scientific community, particularly in the fields of medicinal chemistry and drug development. As a derivative of the indole scaffold, a privileged structure in numerous biologically active molecules, this compound serves as a versatile intermediate for the synthesis of more complex pharmaceutical agents.^{[1][2]} The presence of a reactive primary amine and an ester functional group provides two distinct points for chemical modification, allowing for the construction of diverse molecular libraries. This guide provides a comprehensive analysis of the core physicochemical characteristics of **Ethyl 5-amino-1H-indole-2-carboxylate**, offering researchers and drug development professionals the foundational knowledge required for its effective utilization.

Molecular Identity and Structure

The unique reactivity and biological potential of **Ethyl 5-amino-1H-indole-2-carboxylate** are rooted in its molecular architecture. The structure consists of a bicyclic indole core, with a primary amine group at the C5 position and an ethyl carboxylate group at the C2 position.



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References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]
- 2. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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